

Propanoic Acid, 3-(Trichlorogermyl)-: An In-depth Technical Safety Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propanoic acid, 3-(trichlorogermyl)-*

Cat. No.: *B105624*

[Get Quote](#)

Disclaimer: No comprehensive Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) is readily available for "**Propanoic acid, 3-(trichlorogermyl)-**". The following guide has been compiled using available data for the specific compound, supplemented with information from surrogate compounds, namely propanoic acid and general data on organogermanium compounds. This information is intended for researchers, scientists, and drug development professionals and should be used with extreme caution. A thorough risk assessment should be conducted before handling this compound.

Chemical Identification and Physical Properties

"**Propanoic acid, 3-(trichlorogermyl)-**" is an organogermanium compound. Limited physical and chemical data is available.

Property	Value	Source
CAS Number	15961-23-6	[1][2]
Molecular Formula	C3H5Cl3GeO2	[1][2]
Molecular Weight	252.04 g/mol	[1][2]
Melting Point	83-85 °C	[1]
Synonyms	3-(Trichlorogermyl)propionic acid, β-(Trichlorogermyl)propionic acid, (2-CARBOXYETHYL)TRICHLOROGERMANE	[1][2]

Hazard Identification and Classification (Inferred)

The hazard profile of "**Propanoic acid, 3-(trichlorogermyl)-**" is not established. However, based on its structure, it is prudent to consider the hazards associated with both the propanoic acid moiety and the trichlorogermyl group. Propanoic acid is corrosive and can cause severe skin and eye damage.[3][4] Organogermanium compounds have been associated with renal toxicity and neurotoxicity, although the toxicity can vary widely depending on the specific compound.[5][6] The trichlorogermyl group is expected to be reactive, particularly with water.

Inferred GHS Classification

The following GHS classification is inferred and should be treated as a preliminary assessment.

Health Hazards				Physical Hazards
Skin Corrosion/Irritation Category 1B (Inferred from Propanoic Acid)	Serious Eye Damage/Eye Irritation Category 1 (Inferred from Propanoic Acid)	Specific Target Organ Toxicity (Single Exposure) Category 3 (Respiratory Irritation - Inferred from Propanoic Acid)	Potential for Systemic Toxicity (Kidney, Nerves - Inferred from Organogermanium Compounds)	Corrosive to Metals Category 1 (Inferred)

[Click to download full resolution via product page](#)

Caption: Inferred GHS Hazard Classification.

Exposure Controls and Personal Protection

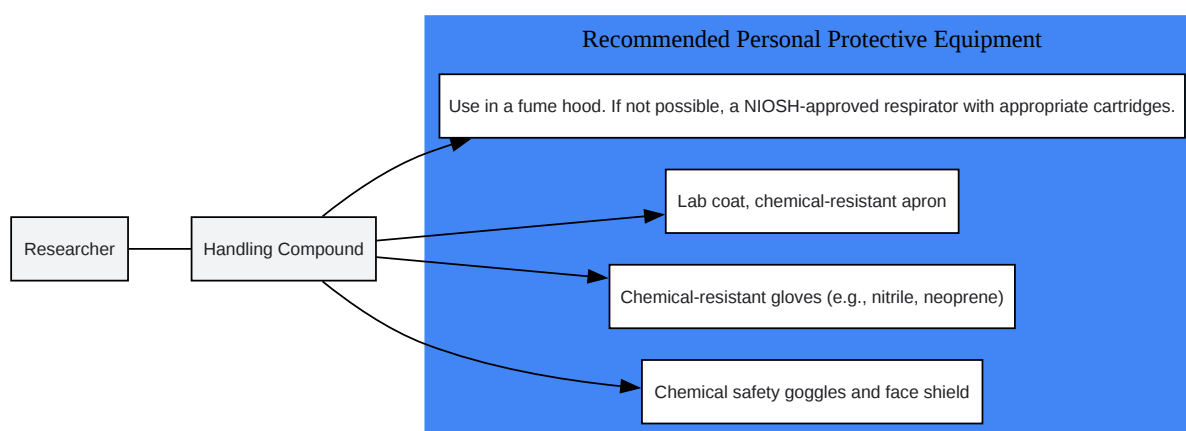
Given the inferred hazards, stringent exposure controls should be implemented.

Engineering Controls

- Work should be conducted in a well-ventilated chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.[7]

Personal Protective Equipment (PPE)

The following PPE is recommended as a minimum.



[Click to download full resolution via product page](#)

Caption: Recommended Personal Protective Equipment.

Handling and Storage

- Handling: Avoid all personal contact, including inhalation.[8] Do not breathe dust, fume, gas, mist, vapors, or spray.[4] Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials.[8] Keep container tightly closed.[4]

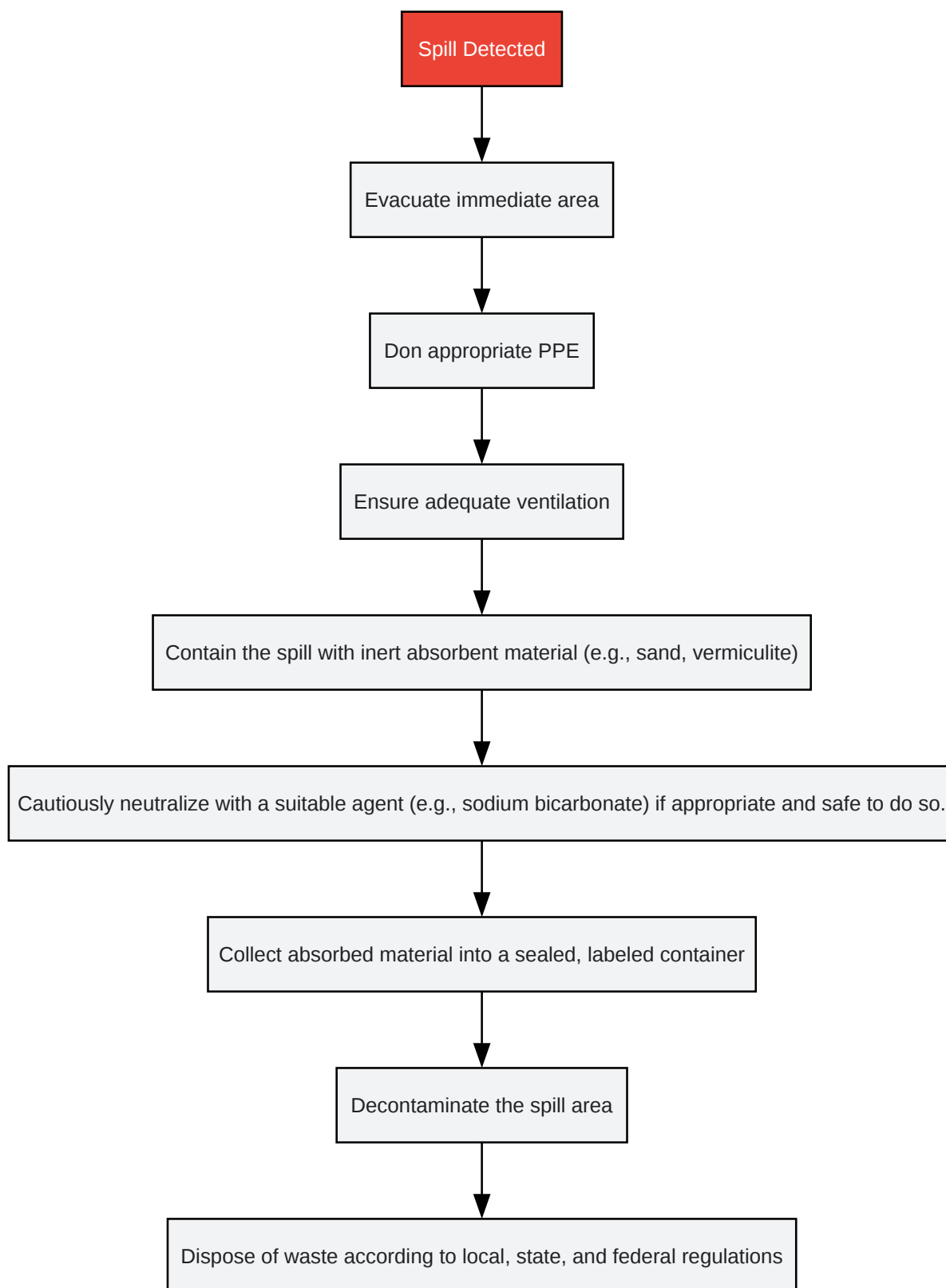
First-Aid Measures (Inferred)

These first-aid measures are based on the properties of propanoic acid and general principles for corrosive materials.

Exposure	First-Aid Measures
Inhalation	Move person to fresh air. If breathing is difficult, give oxygen. Get immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get immediate medical attention.

Accidental Release Measures (Inferred)

Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Spill Response Workflow.

Toxicological Information (Inferred)

No specific toxicological data for "**Propanoic acid, 3-(trichlorogermyl)-**" are available.

- Propanoic Acid: The acute oral LD50 in rats is reported to be between 351 and 4290 mg/kg bw.[9] It is corrosive to the skin and eyes and is a respiratory irritant.[10]
- Organogermanium Compounds: The toxicity of organogermanium compounds varies. Some have been associated with renal failure and neurotoxicity in humans after prolonged intake. [5][6] Inorganic germanium compounds, such as germanium dioxide, are known to be nephrotoxic.[11][12] It is crucial to consider the potential for the trichlorogermyl group to hydrolyze and release inorganic germanium species.

Experimental Protocols (General Guidance)

Due to the lack of specific data, detailed experimental protocols cannot be provided. However, the following general principles should be followed when designing experiments:

- Risk Assessment: Conduct a thorough risk assessment for every experiment, considering the potential for exposure, the quantities being used, and the specific manipulations involved.
- Small-Scale Work: Initially, work with the smallest possible quantities of the material.
- Controlled Environment: All manipulations should be performed in a properly functioning chemical fume hood.
- Emergency Preparedness: Have appropriate spill cleanup materials and emergency contact information readily available.
- Waste Disposal: Plan for the proper disposal of all waste materials, including contaminated PPE and experimental apparatus.

This guide provides a framework for the safe handling of "**Propanoic acid, 3-(trichlorogermyl)-**" based on the best available, albeit limited, information. The absence of comprehensive safety data underscores the need for a cautious and well-informed approach by all personnel.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. lobachemie.com [lobachemie.com]
- 5. Hazard assessment of germanium supplements - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. fishersci.ca [fishersci.ca]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 10. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 11. pharmacy180.com [pharmacy180.com]
- 12. A Toxicological Evaluation of Germanium Sesquioxide (Organic Germanium) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Propanoic Acid, 3-(Trichlorogermyl)-: An In-depth Technical Safety Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105624#propanoic-acid-3-trichlorogermyl-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com